

2-Chloro-6-(thiophen-2-yl)pyridine safety data sheet (SDS) PDF

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Compound of Interest

Compound Name: 2-Chloro-6-(thiophen-2-yl)pyridine

Cat. No.: B13423603

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Technical Monograph: 2-Chloro-6-(thiophen-2-yl)pyridine

Operational Guide for Handling, Safety, and Synthetic Application

Part 1: Molecular Profile & Strategic Utility

The "Privileged Scaffold" Concept **2-Chloro-6-(thiophen-2-yl)pyridine** (CAS: 569336-82-7) represents a critical "Donor-Acceptor" (D-A) building block in modern organic electronics and medicinal chemistry. Unlike simple aryl chlorides, this molecule possesses a built-in electronic gradient: the electron-deficient pyridine ring (Acceptor) coupled with the electron-rich thiophene (Donor).

For the drug development professional, this asymmetry is the primary utility. The remaining chlorine atom at the C2 position is highly activated for further nucleophilic aromatic substitution (

) or Palladium-catalyzed cross-coupling, allowing for the rapid construction of non-symmetrical 2,6-disubstituted pyridines—a structural motif common in kinase inhibitors and OLED transport layers.

Physicochemical Characterization

Data synthesized from structural analogues and standard isomeric profiles.

Property	Value / Description	Operational Note
CAS Number	569336-82-7	Unique identifier for inventory tracking.
Formula		Heteroaryl Chloride.
Molecular Weight	195.67 g/mol	Use for stoichiometry calculations.
Physical State	Solid (White to Off-white)	Check melting point for purity validation.
Solubility	Soluble in DCM, THF, EtOAc	Insoluble in water. Do not use aqueous extraction as primary purification.
Stability	Air-stable (Short term)	Long-term storage: Inert atmosphere recommended to prevent thiophene oxidation.

Part 2: Risk Assessment & Toxicology (The "SDS" Core)

Mechanism of Toxicity While specific toxicological data for this exact isomer is limited, we apply a Read-Across approach based on 2-chloropyridine and thiophene derivatives.

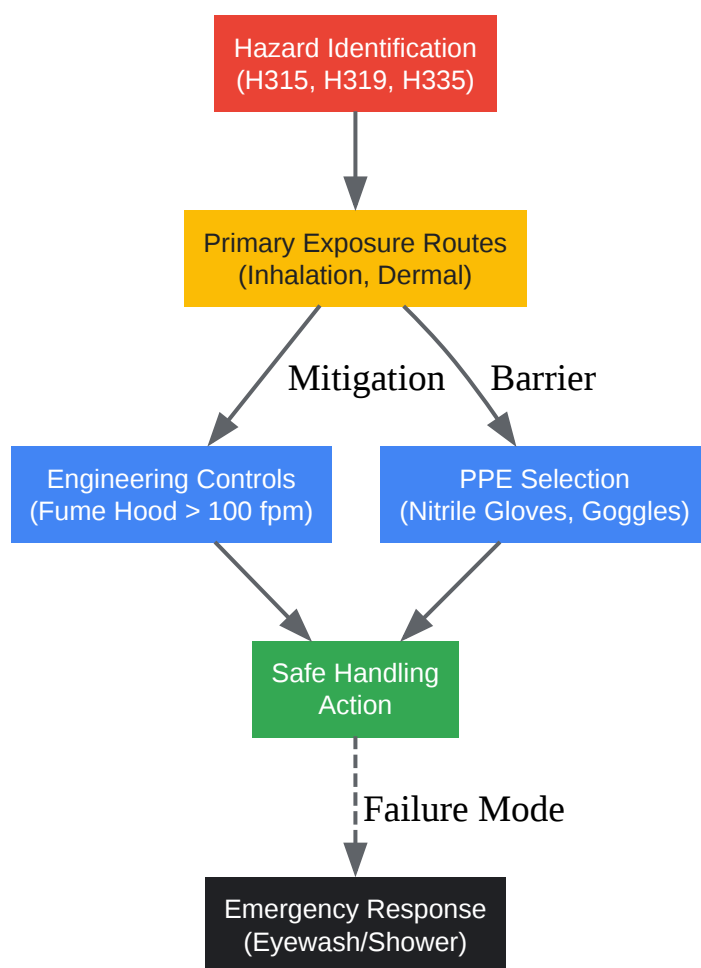
- Halogenated Heterocycles:** The C-Cl bond, while stable, can undergo hydrolysis or metabolic displacement, potentially generating reactive metabolites.
- Irritation Pathway:** The lipophilic nature of the thiophene moiety facilitates skin absorption, while the pyridine nitrogen can protonate in physiological pH, leading to mucous membrane irritation.

GHS Classification & Hazard Codes Conservative classification based on structural class.

Hazard Class	Category	H-Code	Statement
Acute Toxicity	Oral - Cat 4	H302	Harmful if swallowed. [1][2]
Skin Corrosion	Irritant - Cat 2	H315	Causes skin irritation. [2][3]
Eye Damage	Irritant - Cat 2A	H319	Causes serious eye irritation.[2][3][4][5]
STOT - SE	Resp.[1][3][4][5][6] Tract - Cat 3	H335	May cause respiratory irritation.[2][4]

Visualization: Risk Management Workflow

The following diagram outlines the logical flow for safety decision-making when handling this compound.



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Caption: Logical flow from hazard identification to operational controls. Red indicates critical hazard, Blue indicates control barriers.

Part 3: Operational Protocols

1. Storage & Stability Protocol

- Atmosphere: Store under Argon or Nitrogen. Thiophene rings are susceptible to oxidative degradation over extended periods.
- Temperature: Refrigeration () is recommended to maintain high purity (>98%) for catalytic applications.
- Container: Amber glass vials with Teflon-lined caps to prevent photolytic degradation.

2. Emergency Response (Self-Validating Steps)

- Eye Contact: Flush immediately.[7] Validation: Use pH paper on the runoff water; continue flushing until neutral pH is observed (pyridine bases can linger).
- Spill Cleanup: Do not use water (spreads the lipophilic solid). Use a solvent-absorbent pad or vermiculite.

Part 4: Synthetic Application Strategy

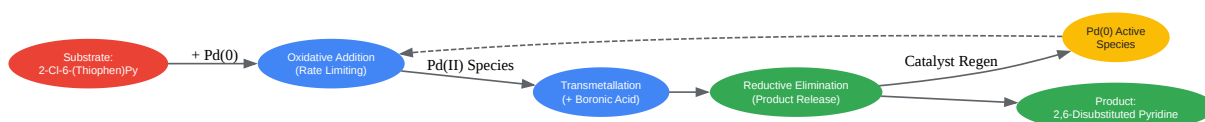
The Suzuki-Miyaura Coupling Context The primary use of **2-Chloro-6-(thiophen-2-yl)pyridine** is as an electrophile in Suzuki couplings. The challenge is the "poisoning" effect of the pyridine nitrogen, which can coordinate to the Palladium catalyst, deactivating it.

Optimized Reaction Protocol

- Ligand Selection: Use bulky, electron-rich phosphines (e.g., XPhos or SPhos) to prevent the pyridine nitrogen from binding to the Pd center.
- Base Selection: Weak bases (
 or
) are preferred over strong alkoxides to prevent side reactions on the thiophene ring.
- Solvent System: 1,4-Dioxane/Water (4:1) promotes the solubility of the boronic acid partner.

Visualization: Synthetic Mechanism

This diagram illustrates the catalytic cycle, highlighting where the specific structural features of the molecule interact with the catalyst.



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Caption: Palladium catalytic cycle. The oxidative addition step is critical; bulky ligands prevent pyridine coordination.

References

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